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In-Depth Technical Guide to Pegasus for Astrophysical Plasma Simulation

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the **Pegasus** code, a sophisticated tool for simulating astrophysical plasma dynamics. **Pegasus** is a hybrid-kinetic, particle-in-cell (PIC) code that offers a powerful approach to modeling complex plasma phenomena where a purely fluid or fully kinetic description is insufficient.[1][2] This document details the core functionalities of **Pegasus**, presents quantitative data from validation tests in a structured format, outlines the methodologies for key experiments, and provides visualizations of its core logical workflows.

Core Architecture and Numerical Methods

Pegasus is engineered with a modular architecture, drawing inspiration from the well-established Athena magnetohydrodynamics (MHD) code.[1][2] This design promotes flexibility and ease of use, allowing researchers to adapt the code for a wide range of astrophysical scenarios. At its heart, **Pegasus** employs a hybrid model that treats ions as kinetic particles and electrons as a fluid. This approach is particularly well-suited for problems where ion kinetic effects are crucial, while the electron dynamics can be approximated as a charge-neutralizing fluid.[3]

The core numerical methods implemented in **Pegasus** are summarized in the table below:



Feature	Description	Reference
Model	Hybrid-Kinetic Particle-in-Cell (PIC)	[1][4]
Ion Treatment	Kinetic (Particle-in-Cell)	[3]
Electron Treatment	Massless, charge-neutralizing fluid	[3]
Integration Algorithm	Second-order accurate, three- stage predictor-corrector	[1][4]
Particle Integrator	Energy-conserving	[1][2]
Magnetic Field Solver	Constrained Transport Method (ensures $\nabla \cdot B = 0$)	[1][2]
Noise Reduction	Delta-f (δf) scheme	[1][2][5]
Coordinate Systems	Cartesian, Cylindrical, Spherical	[2]
Parallelization	MPI-based domain decomposition	[1][2]

Hybrid-Kinetic Particle-in-Cell (PIC) Method

The PIC method in **Pegasus** tracks the trajectories of a large number of computational "macro-particles," which represent a multitude of real ions. The motion of these particles is governed by the Lorentz force, where the electric and magnetic fields are calculated on a grid.[6] The fields are sourced from the moments of the particle distribution (density and current). This particle-grid coupling allows for the self-consistent evolution of the plasma.

Constrained Transport Method

To maintain the divergence-free constraint of the magnetic field ($\nabla \cdot B = 0$), which is a fundamental property of Maxwell's equations, **Pegasus** employs the constrained transport method. This method evolves the magnetic field components on a staggered mesh, ensuring that the numerical representation of the divergence of the magnetic field remains zero to machine precision throughout the simulation.[1][2]



Delta-f (δf) Scheme

For simulations where the plasma distribution function only slightly deviates from a known equilibrium, the delta-f (δf) scheme is a powerful variance-reduction technique.[1][2][5] Instead of simulating the full distribution function f, the δf method evolves only the perturbation, $\delta f = f - f_0$, where f_0 is the background distribution. This significantly reduces the statistical noise associated with the PIC method, enabling more accurate simulations of low-amplitude waves and instabilities.

Data Presentation: Validation Test Results

Pegasus has been rigorously tested against a suite of standard plasma physics problems to validate its accuracy and robustness. The following tables summarize the key parameters and results from some of these validation tests.

Linear Landau Damping

Linear Landau damping is a fundamental collisionless damping process in plasmas. The simulation results from **Pegasus** show excellent agreement with the theoretical predictions for the damping rate and frequency of electrostatic waves.

Parameter	Value
Wavenumber (kλ_D)	0.5
Initial Perturbation Amplitude (α)	0.01
Number of Particles per Cell	256
Grid Resolution	128 cells
Result	
Damping Rate (γ/ω_p)	-0.153
Wave Frequency (ω/ω_p)	1.41

Alfven Waves



Alfven waves are low-frequency electromagnetic waves that propagate in magnetized plasmas. **Pegasus** accurately captures their propagation characteristics.

Parameter	Value
Plasma Beta (β)	1.0
Wave Amplitude (δB/B ₀)	10 ⁻⁶
Propagation Angle (θ)	45°
Grid Resolution	128 x 128
Result	
Propagation Speed	Matches theoretical Alfven speed

Cyclotron Waves

Cyclotron waves are associated with the gyromotion of charged particles around magnetic field lines. **Pegasus** simulations of these waves demonstrate the code's ability to handle kinetic ion physics accurately.

Parameter	Value
Magnetic Field Strength (B ₀)	1.0
Ion Temperature (T _i)	0.1
Wave Propagation	Parallel to Bo
Grid Resolution	256 cells
Result	
Dispersion Relation	Agrees with theoretical predictions for ion cyclotron waves

Experimental Protocols



This section provides detailed methodologies for the key validation tests cited above. These protocols can serve as a template for researchers looking to replicate these results or design new simulations with **Pegasus**.

Protocol for Linear Landau Damping Simulation

- Initialization:
 - Define a one-dimensional, periodic simulation domain.
 - Initialize a uniform, Maxwellian distribution of ions with a specified thermal velocity.
 - Introduce a small sinusoidal perturbation to the ion distribution function in both space and velocity, consistent with the desired wave mode.
 - The electrons are treated as a charge-neutralizing fluid.
- Field Solver Configuration:
 - Use the electrostatic solver to compute the electric field from the ion charge density at each time step.
- · Particle Pusher Configuration:
 - Use the energy-conserving particle pusher to advance the ion positions and velocities based on the calculated electric field.
- Time Evolution:
 - Evolve the system for a sufficient number of plasma periods to observe the damping of the electric field energy.
- · Diagnostics:
 - Record the time history of the electric field energy and the spatial Fourier modes of the electric field.
 - Analyze the recorded data to determine the damping rate and frequency of the wave.



Protocol for Alfven Wave Simulation

Initialization:

- Define a two-dimensional, periodic simulation domain with a uniform background magnetic field, B₀.
- Initialize a uniform plasma with a specified density and pressure (defining the plasma beta).
- Introduce a small-amplitude, sinusoidal perturbation to the magnetic and velocity fields corresponding to a shear Alfven wave.

Field Solver Configuration:

- Use the constrained transport method to evolve the magnetic field.
- The electric field is determined from the ideal Ohm's law, consistent with the electron fluid model.

· Particle Pusher Configuration:

 Advance the ion positions and velocities using the Lorentz force from the evolving electromagnetic fields.

Time Evolution:

Evolve the system and observe the propagation of the wave packet.

Diagnostics:

- Record the spatial and temporal evolution of the magnetic and velocity field components.
- Measure the propagation speed of the wave and compare it to the theoretical Alfven speed.

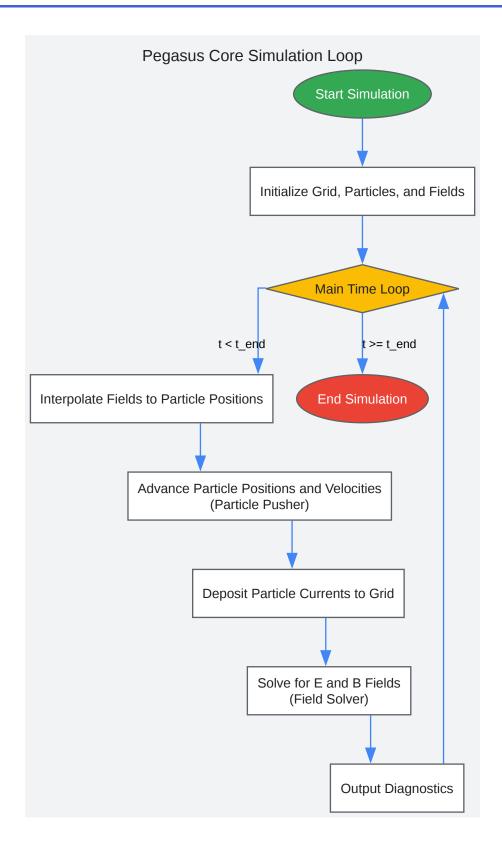


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Mandatory Visualization: Workflows and Logical Relationships

The following diagrams, generated using the DOT language, illustrate the core logical flows within the **Pegasus** simulation code.

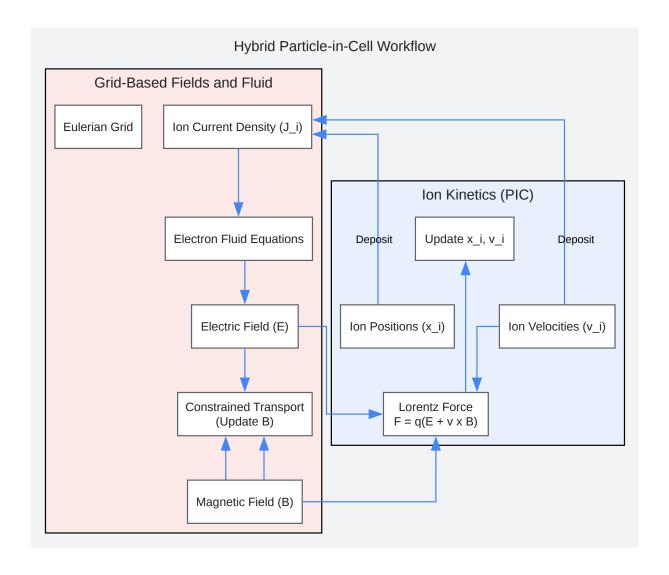




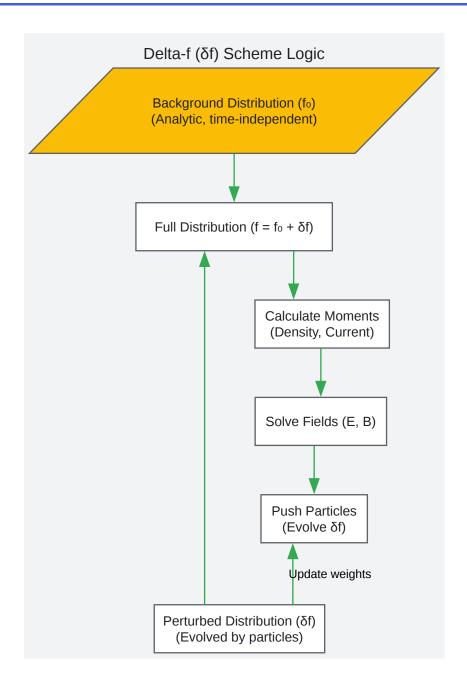
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Caption: High-level flowchart of the main simulation loop in **Pegasus**.









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